

Personal protective equipment for handling Ro5-3335

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ro5-3335

Cat. No.: B1662637

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Essential Safety and Handling Guide for Ro5-3335

This guide provides immediate and essential safety, logistical, and operational protocols for the handling and disposal of **Ro5-3335**, a benzodiazepine derivative and core binding factor (CBF) inhibitor.^{[1][2][3]} The information is intended for researchers, scientists, and drug development professionals to ensure a safe laboratory environment.

Chemical Identifier and Properties

Property	Value
Chemical Name	7-Chloro-1,3-dihydro-5-(1H-pyrrol-2-yl)-2H-1,4-benzodiazepin-2-one
Alternative Names	CBFβ-Runx1 inhibitor II
CAS Number	30195-30-3
Molecular Formula	C13H10ClN3O
Molecular Weight	259.69 g/mol
Purity	≥98% (HPLC) ^[1]
Solubility	Soluble in DMSO up to 100 mM (25.96 mg/mL) ^{[1][4]}

Personal Protective Equipment (PPE)

Given that **Ro5-3335** is a biologically active compound and classified as a hazardous drug for handling purposes, a comprehensive PPE strategy is mandatory to minimize exposure.^{[5][6]}

PPE Category	Item	Specifications and Standards
Eye and Face Protection	Chemical Safety Goggles or Safety Glasses with side shields	Must meet ANSI Z87.1 standard. A face shield should be worn over safety glasses if there is a risk of splashing. ^[7]
Hand Protection	Disposable Nitrile or Neoprene Gloves	Powder-free and inspected before each use. ^[8] Double-gloving is recommended. Change gloves immediately upon contact with the chemical. ^[7]
Body Protection	Disposable, low-permeability Laboratory Gown	Should be worn over personal clothing. Gowns should be seamless and long-sleeved. ^{[5][8]}
Foot Protection	Closed-toe, closed-heel shoes	Must cover the entire foot. ^[7]
Respiratory Protection	NIOSH-approved Respirator (e.g., N95)	Recommended when handling the powder outside of a certified chemical fume hood or biological safety cabinet to prevent inhalation. ^[6]
Head and Hair Covers	Disposable bouffant cap or hair cover	To protect against contamination. ^[5]

Operational and Disposal Plans

A systematic approach to handling and disposal is critical for safety and to maintain the integrity of the compound.

Receiving and Storage

- Inspection: Upon receipt, inspect the container for any damage or leaks.
- Storage: Store the solid compound at +4°C.[1] For long-term storage of stock solutions, store at -20°C for up to one year or -80°C for up to two years.[2] Protect from light.[9]

Storage and Stability of Stock Solutions

Storage Temperature	Duration
-20°C	Up to 1 year[2]
-80°C	Up to 2 years[2]

Experimental Workflow: Step-by-Step Handling

- Preparation: Before handling, ensure all necessary PPE is donned correctly. Work should be conducted in a designated area, preferably within a chemical fume hood or biological safety cabinet, especially when handling the powdered form.
- Weighing: Carefully weigh the required amount of **Ro5-3335** powder in a fume hood to avoid inhalation of airborne particles.
- Solubilization: Prepare stock solutions by dissolving the compound in fresh DMSO.[10] Sonication may be required to aid dissolution.[11]
- Aliquoting: To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes.[9]
- Labeling: Clearly label all vials with the compound name, concentration, date, and solvent.
- Experimentation: When using the compound in experiments, handle with the same level of precaution as the initial stock solution.
- Decontamination: After handling, decontaminate all surfaces and equipment with an appropriate cleaning agent. Dispose of all contaminated disposables as chemical waste.

- Hand Washing: Wash hands thoroughly with soap and water after removing gloves.

Disposal Plan

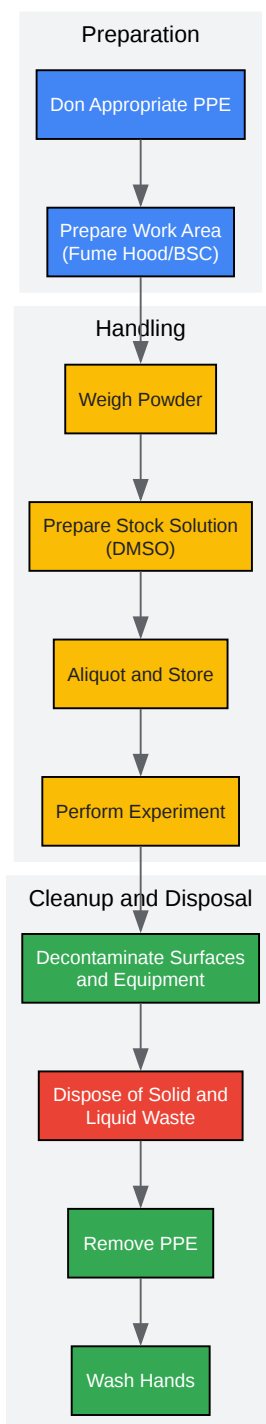
Proper disposal of **Ro5-3335** and any contaminated materials is crucial to prevent environmental contamination and accidental exposure.

- Solid Waste: Collect unused **Ro5-3335** powder and any contaminated disposables (e.g., weigh boats, pipette tips, gloves, gowns) in a designated, sealed, and clearly labeled hazardous waste container.
- Liquid Waste: Dispose of stock solutions and any experimental liquid waste containing **Ro5-3335** in a labeled hazardous chemical waste container. Do not pour down the drain.
- Sharps: Any needles or other sharps used for transfer should be disposed of in a designated sharps container.
- Regulatory Compliance: All waste disposal must be carried out in accordance with local, state, and federal regulations for chemical waste.

Visualized Workflow

The following diagram illustrates the key steps for the safe handling and disposal of **Ro5-3335**.

Safe Handling and Disposal Workflow for Ro5-3335

[Click to download full resolution via product page](#)Caption: Workflow for safe handling and disposal of **Ro5-3335**.

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- To cite this document: BenchChem. [Personal protective equipment for handling Ro5-3335]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1662637#personal-protective-equipment-for-handling-ro5-3335]

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